

ABBV-744: A Technical Guide to a Selective BET Bromodomain Inhibitor

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Compound of Interest

Compound Name: G-744

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Executive Summary

ABBV-744 is a potent and orally bioavailable small molecule inhibitor that selectively targets the second bromodomain (BD2) of the Bromodomain and Extra-Terminal (BET) family of proteins.[1] This selectivity for BD2 over the first bromodomain (BD1) offers a potentially improved therapeutic window compared to pan-BET inhibitors, with evidence suggesting robust anti-tumor efficacy and better tolerability.[2][3] Preclinical studies have demonstrated significant activity of ABBV-744 in models of acute myeloid leukemia (AML) and androgen receptor (AR)-positive prostate cancer.[2][3] This technical guide provides an in-depth overview of the core function of ABBV-744, including its mechanism of action, quantitative preclinical data, detailed experimental protocols, and visualizations of relevant biological pathways and experimental workflows.

Core Function and Mechanism of Action

ABBV-744 functions as a competitive inhibitor at the acetyl-lysine binding pocket of the second bromodomain (BD2) of BET proteins, which include BRD2, BRD3, BRD4, and BRDT.[1] By preferentially binding to BD2, ABBV-744 disrupts the interaction between BET proteins and

acetylated histones, leading to altered chromatin structure and modulation of gene expression. [1] This selective inhibition has been shown to be more than 250-fold greater for BD2 over BD1.[4]

In the context of cancer, this disruption of gene expression primarily affects oncogenic transcriptional programs. In androgen receptor (AR)-positive prostate cancer, ABBV-744 has been shown to displace BRD4 from AR-containing super-enhancers, thereby inhibiting AR-dependent transcription.[2][3] In acute myeloid leukemia (AML), ABBV-744 induces G1 cell cycle arrest and apoptosis by downregulating key proteins involved in cell cycle progression and survival, such as c-Myc and BCL-2.[5]

Quantitative Preclinical Data

The following tables summarize the key quantitative data from preclinical studies of ABBV-744.

Table 1: In Vitro Inhibitory Activity of ABBV-744

Target	Assay Type	IC50 (nM)	Cell Line(s)	Reference(s)
BRD2 (BD2)	Binding Assay	8	-	[6]
BRD3 (BD2)	Binding Assay	13	-	
BRD4 (BD2)	Binding Assay	4	-	
BRDT (BD2)	Binding Assay	18	-	
Various Cancer	Proliferation	See Table 2	Various	

Table 2: Anti-proliferative Activity of ABBV-744 in Cancer Cell Lines

Cell Line	Cancer Type	IC50 (nM)	Reference(s)
SKM-1	AML	Potent (exact value not specified)	[6]
MV4:11	AML	Potent (exact value not specified)	[6]
LNCaP	Prostate Cancer	Potent (exact value not specified)	[2]
MDA-PCa-2b	Prostate Cancer	Potent (exact value not specified)	
Various AML	AML	Varies	[6]

Table 3: In Vivo Efficacy of ABBV-744 in Xenograft Models

Cancer Type	Xenograft Model	Animal Strain	Dosing Regimen	Outcome	Reference(s)
AML	Patient-Derived Xenograft (PDX)	NSG Mice	9.4 mg/kg, daily for 21 days	Significant increase in median survival	[5]
AML	Cell Line-Derived	Not Specified	Dosed at fractions of MTD	Tumor growth inhibition comparable to pan-BET inhibitors	[3][4]
Prostate Cancer	LNCaP & MDA-PCa-2b	Not Specified	Dosed at fractions of MTD	Tumor growth inhibition comparable to pan-BET inhibitors	[4]

Experimental Protocols

This section provides detailed methodologies for key experiments cited in the preclinical evaluation of ABBV-744.

Cell Viability and Proliferation Assays (MTT and CellTiter-Glo®)

Objective: To determine the effect of ABBV-744 on the viability and proliferation of cancer cell lines.

Protocol (MTT Assay):[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Cell Seeding: Plate cells in a 96-well plate at a density of 1×10^3 to 1×10^5 cells per well in 100 μ L of culture medium.
- Compound Treatment: After allowing cells to adhere overnight, treat them with various concentrations of ABBV-744 or vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for the desired period (e.g., 72 hours) at 37°C in a humidified atmosphere with 5% CO₂.
- MTT Addition: Add 10 μ L of MTT solution (5 mg/mL in PBS) to each well.
- Formazan Formation: Incubate the plate for 4 hours at 37°C to allow for the formation of formazan crystals.
- Solubilization: Add 100 μ L of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well and incubate overnight at 37°C in a humidified atmosphere.
- Absorbance Reading: Measure the absorbance at a wavelength of 570 nm using a microplate reader.

Protocol (CellTiter-Glo® Luminescent Cell Viability Assay):[\[1\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

- Plate Setup: Prepare an opaque-walled multiwell plate with cells in culture medium (100 μ L per well for a 96-well plate).

- **Compound Addition:** Add the desired concentrations of ABBV-744 or vehicle control to the wells.
- **Incubation:** Incubate the plate for the specified duration.
- **Reagent Equilibration:** Equilibrate the plate and the CellTiter-Glo® Reagent to room temperature for approximately 30 minutes.
- **Reagent Addition:** Add a volume of CellTiter-Glo® Reagent equal to the volume of cell culture medium in each well.
- **Lysis and Signal Stabilization:** Mix the contents for 2 minutes on an orbital shaker to induce cell lysis, then incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- **Luminescence Measurement:** Record the luminescence using a luminometer.

In Vivo Xenograft Studies

Objective: To evaluate the anti-tumor efficacy of ABBV-744 in a living organism.

Protocol (AML Patient-Derived Xenograft Model):[\[5\]](#)[\[16\]](#)[\[17\]](#)

- **Animal Model:** Utilize immunodeficient mice, such as NOD-scid IL2Rgamma-null (NSG) mice.
- **Tumor Implantation:** Inject primary AML patient cells intravenously or directly into the bone marrow of the mice.
- **Engraftment Confirmation:** Monitor for successful engraftment by periodically analyzing peripheral blood for the presence of human leukemic cells (e.g., via flow cytometry for human CD45 marker).
- **Treatment:** Once engraftment is confirmed, randomize mice into treatment and control groups. Administer ABBV-744 (e.g., 9.4 mg/kg) or vehicle control orally on a specified schedule (e.g., daily).

- **Monitoring:** Monitor tumor burden through methods like bioluminescence imaging (if cells are engineered to express luciferase) or flow cytometry of peripheral blood and bone marrow at the study endpoint. Also, monitor animal weight and overall health.
- **Endpoint Analysis:** At the end of the study, euthanize the animals and collect tumors and relevant tissues for further analysis (e.g., histology, western blotting).

Chromatin Immunoprecipitation Sequencing (ChIP-Seq)

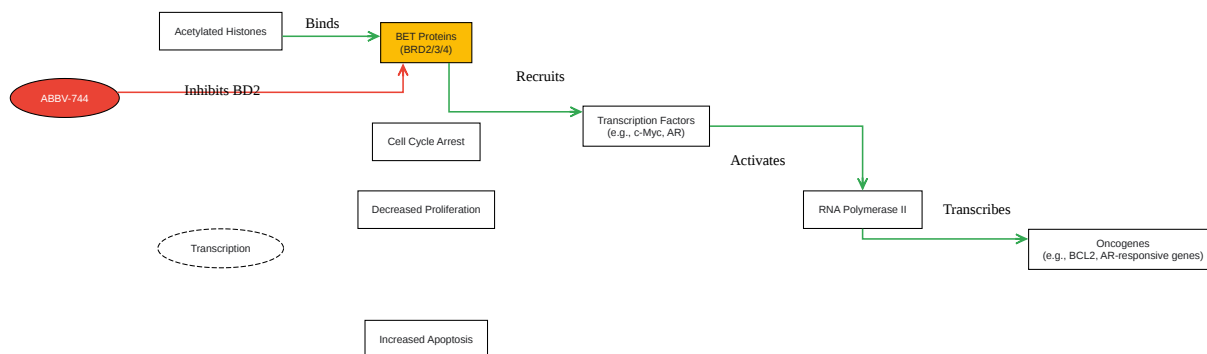
Objective: To identify the genomic regions where BET proteins, such as BRD4, are bound and to assess the impact of ABBV-744 on this binding.[\[2\]](#)[\[5\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)

- **Cell Treatment:** Treat cancer cells (e.g., prostate cancer cell lines) with ABBV-744 or vehicle control for a specified time.
- **Cross-linking:** Cross-link proteins to DNA by adding formaldehyde directly to the culture medium.
- **Cell Lysis and Chromatin Shearing:** Lyse the cells and shear the chromatin into smaller fragments using sonication.
- **Immunoprecipitation:** Incubate the sheared chromatin with an antibody specific for the protein of interest (e.g., anti-BRD4 antibody). Use protein A/G magnetic beads to pull down the antibody-protein-DNA complexes.
- **Washing and Elution:** Wash the beads to remove non-specific binding and then elute the protein-DNA complexes.
- **Reverse Cross-linking and DNA Purification:** Reverse the formaldehyde cross-links and purify the DNA.
- **Library Preparation and Sequencing:** Prepare a DNA library from the purified ChIP DNA and perform high-throughput sequencing.
- **Data Analysis:** Align the sequencing reads to the reference genome and identify regions of enrichment (peaks), which represent the binding sites of the protein of interest. Compare the

peak profiles between ABBV-744-treated and control samples to determine the effect of the inhibitor on protein binding.

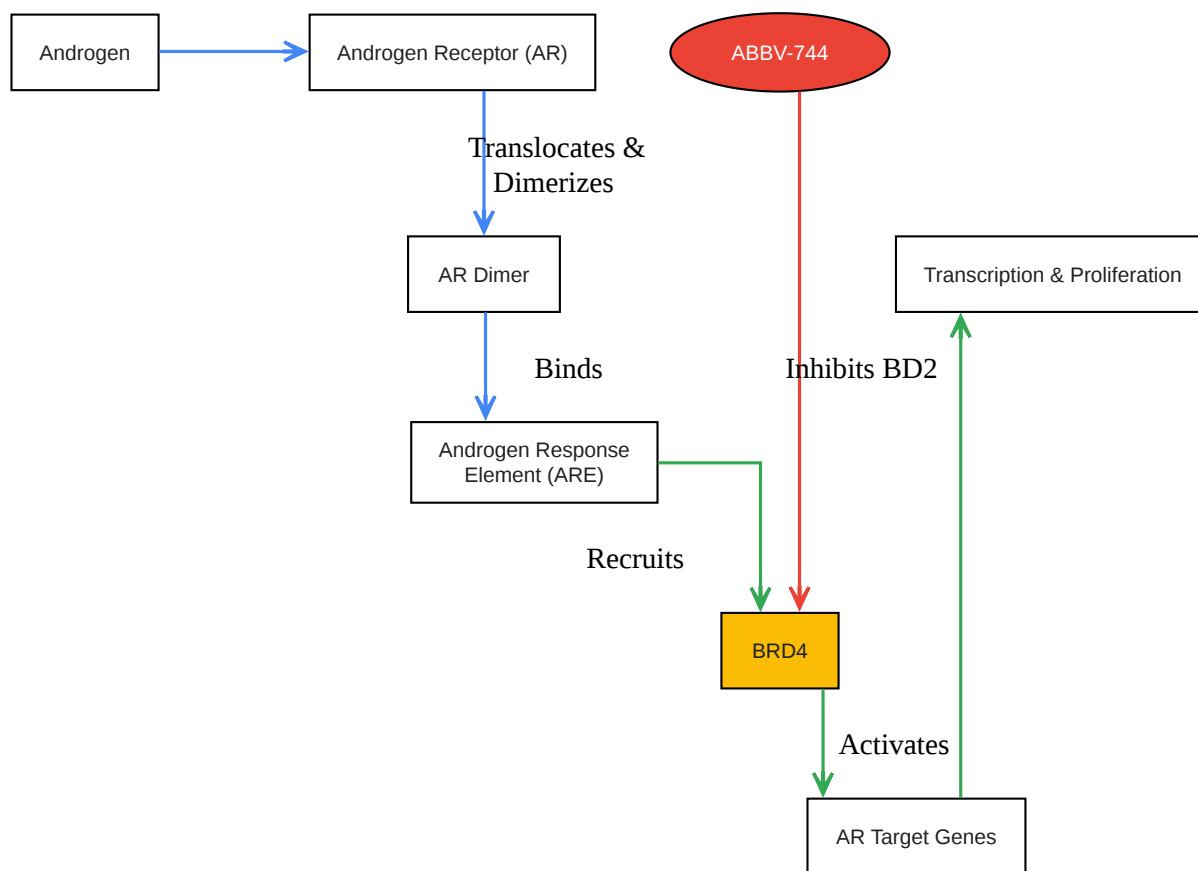
Visualizations

The following diagrams illustrate key signaling pathways and experimental workflows related to ABBV-744.



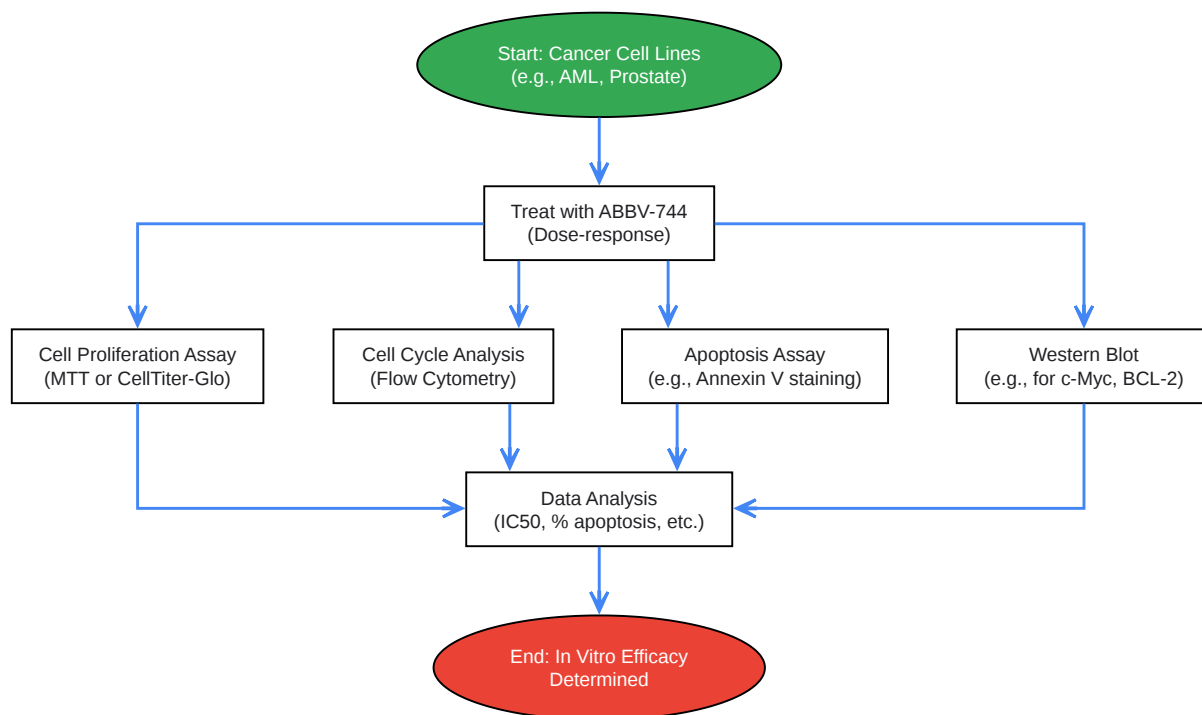
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Caption: General signaling pathway of BET inhibition by ABBV-744.



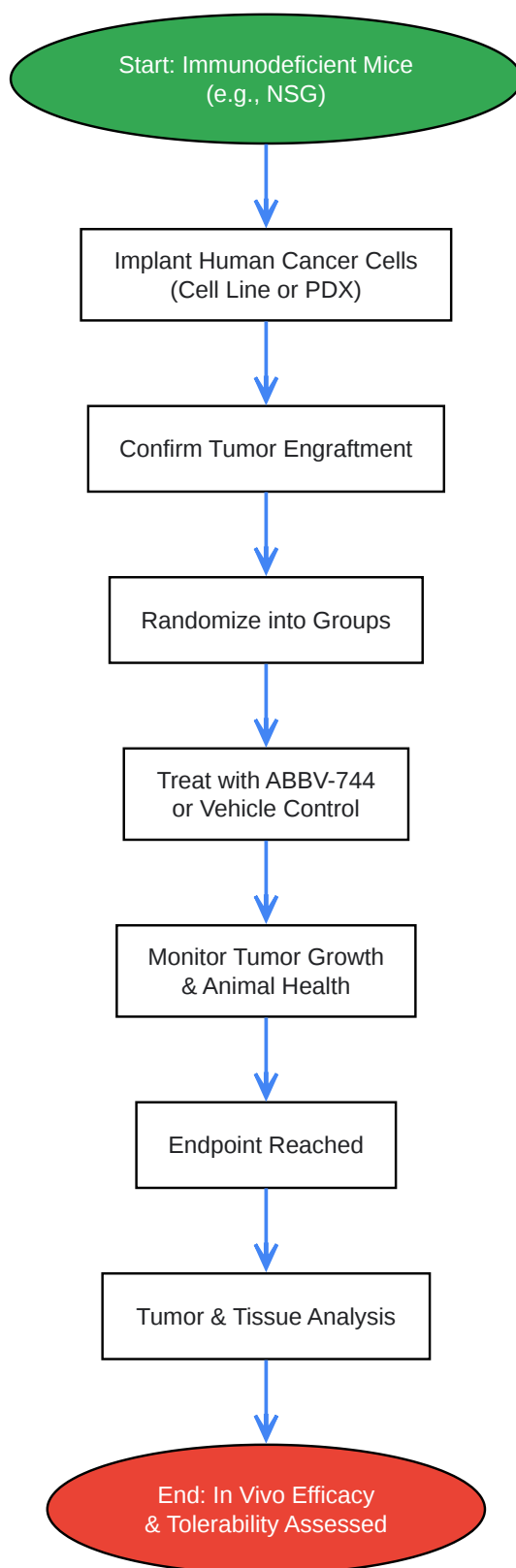
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Caption: Inhibition of Androgen Receptor signaling by ABBV-744.



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Caption: In Vitro experimental workflow for evaluating ABBV-744.



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Caption: In Vivo experimental workflow for evaluating ABBV-744.

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References

- 1. Inhibition of bromodomain and extra-terminal proteins targets constitutively active NFκB and STAT signaling in lymphoma and influences the expression of the antiapoptotic proteins BCL2A1 and c-MYC - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Selective inhibition of the BD2 bromodomain of BET proteins in prostate cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. selleckchem.com [selleckchem.com]
- 5. researchgate.net [researchgate.net]
- 6. aacrjournals.org [aacrjournals.org]
- 7. merckmillipore.com [merckmillipore.com]
- 8. broadpharm.com [broadpharm.com]
- 9. cyrusbio.com.tw [cyrusbio.com.tw]
- 10. chondrex.com [chondrex.com]
- 11. OUH - Protocols [ous-research.no]
- 12. benchchem.com [benchchem.com]
- 13. Celltiter Glo Luminescent Cell Viability Assay Protocol | PDF | Cytotoxicity | Luciferase [scribd.com]
- 14. CellTiter-Glo® Luminescent Cell Viability Assay Protocol [worldwide.promega.com]
- 15. promega.com [promega.com]
- 16. Co-clinical Modeling of the Activity of the BET Inhibitor Mivebresib (ABBV-075) in AML - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. An Improved Protocol for Establishment of AML Patient-Derived Xenograft Models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [18. Chromatin Immunoprecipitation \(ChIP\) Protocol for Low-abundance Embryonic Samples - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Chromatin Immunoprecipitation Sequencing \(ChIP-seq\) Protocol - CD Genomics \[cd-genomics.com\]](#)
- [20. encodeproject.org \[encodeproject.org\]](#)
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